

Crystal Structure & Performance Guide: Methyltris(4-methoxyphenyl)phosphonium Iodide

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Compound of Interest

Compound Name:	[Tris(4-methoxyphenyl)methyl]phosphonium iodide
CAS No.:	1050-47-1
Cat. No.:	B3319013

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Executive Summary & Significance

Methyltris(4-methoxyphenyl)phosphonium iodide (often abbreviated as [MeP(C₆H₄OMe)₃]I) is a specialized quaternary phosphonium salt.^[1] While structurally analogous to the ubiquitous Methyltriphenylphosphonium iodide, the introduction of para-methoxy groups significantly alters its electronic and physical properties.^{[1][2]}

This compound is primarily utilized as:

- A Precursor for Electron-Rich Wittig Reagents: The methoxy substituents donate electron density to the phosphorus center, increasing the nucleophilicity of the resulting ylide.^[1]
- A Phase Transfer Catalyst (PTC): The lipophilic aryl rings combined with the polar ionic core facilitate ion transport across immiscible phases.^[1]

- A Probe in Crystal Engineering: The methoxy groups introduce strong hydrogen-bond acceptor sites ($-\text{OCH}_3$), influencing crystal packing differently than the purely hydrophobic phenyl rings of the standard triphenyl analogue.^[1]

Structural Characterization: A Comparative Analysis

Molecular Geometry

The cation $[\text{MeP}(\text{C}_6\text{H}_4\text{OMe})_3]^+$ features a central phosphorus atom in a tetrahedral geometry, characteristic of quaternary phosphonium salts.^[1] The phosphorus is bonded to one methyl group and three 4-methoxyphenyl rings.^{[1][2]}

- P–C Bond Lengths: The P–C(aryl) bonds are typically shorter (approx.^[1] 1.79 Å) than the P–C(methyl) bond (approx.^[1] 1.80–1.82 Å) due to partial double-bond character from the aryl rings.^{[1][2]}
- Substituent Effects: The para-methoxy groups are electron-donating (+M effect).^{[1][2]} This increases the electron density around the phosphorus atom compared to the unsubstituted triphenyl analogue.^[1]
- Conformation: The methoxy groups generally adopt a coplanar conformation with the phenyl rings to maximize resonance overlap, though steric repulsion can induce slight twisting.^[1]

Crystal Packing & Intermolecular Forces

Unlike Methyltriphenylphosphonium iodide, which relies heavily on $\text{C}-\text{H}\cdots\pi$ interactions for packing, the methoxy derivative introduces $\text{C}-\text{H}\cdots\text{O}$ hydrogen bonding.^[1]

Feature	Methyltriphenylphosphonium Iodide (Standard)	Methyltris(4-methoxyphenyl)phosphonium Iodide (Target)
Space Group	Typically $P2_1/c$ or $Pbca$ (Monoclinic/Orthorhombic)	Analogous packing, often $P2_1/c$ (Predicted/Observed in series)
Dominant Interaction	Ionic ($P^+[1][2] \cdots I^-$) + $C-H \cdots \pi$ (Edge-to-Face)	Ionic ($P^+[1][2] \cdots I^-$) + $C-H \cdots O$ (Methoxy)
Lattice Stability	High melting point (183–185 °C)	Similar thermal stability, often lower mp due to flexible –OMe groups disrupting packing efficiency.[1]
Anion Position	Iodide sits in voids between bulky cations.[1]	Iodide coordinates closer to the P-methyl protons and may bridge to methoxy oxygens.[1][2]

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Critical Insight: The presence of the oxygen atom allows the cation to act as a hydrogen bond acceptor.[1] This often leads to higher solubility in polar protic solvents (like methanol) compared to the unsubstituted counterpart.[1]

Comparative Performance Analysis

Reactivity in Wittig Olefination

The primary application of this salt is to generate the corresponding phosphonium ylide.[1]

- Mechanism: Treatment with a strong base (e.g., NaH, KOtBu) deprotonates the methyl group to form the ylide.[1]

- **Electronic Effect:** The electron-donating methoxy groups stabilize the positive charge on the phosphorus in the phosphonium salt but destabilize the negative charge on the carbon in the ylide (relative to electron-withdrawing groups).[1][2] However, they make the phosphine precursor more nucleophilic.[1]
- **Outcome:** The resulting ylide is more reactive (more nucleophilic) and less stable than the triphenyl analogue.[1] It reacts rapidly with ketones and aldehydes, often favoring the Z-alkene (kinetic product) under salt-free conditions.[1][2]

Solubility Profile

The methoxy groups significantly alter the solubility profile, a critical factor for process chemistry.[1]

Solvent	Methyltriphenylphosphonium Iodide	Methyltris(4-methoxyphenyl)phosphonium Iodide
Water	Low/Moderate (Soluble in hot water)	Moderate/High (Methoxy groups increase polarity)
Dichloromethane	High	Very High
Ethanol	Moderate	High
Diethyl Ether	Insoluble	Insoluble (Used for precipitation)

Experimental Protocols

Synthesis Protocol

Objective: Synthesize Methyltris(4-methoxyphenyl)phosphonium iodide via quaternization of Tris(4-methoxyphenyl)phosphine.

Reagents:

- Tris(4-methoxyphenyl)phosphine (CAS 855-38-9): 10.0 mmol (3.52 g)[1][2]

- Methyl Iodide (MeI): 15.0 mmol (2.13 g, 0.94 mL) - Excess[1][2]
- Solvent: Toluene or Benzene (anhydrous) - 20 mL[1][2]

Step-by-Step Methodology:

- Setup: Flame-dry a 50 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser. Flush with Nitrogen ().[1]
- Dissolution: Add Tris(4-methoxyphenyl)phosphine (3.52 g) to the flask and dissolve in anhydrous Toluene (20 mL).
- Addition: Add Methyl Iodide (0.94 mL) dropwise via syringe. Caution: MeI is a carcinogen; use a fume hood.[1][2]
- Reaction: Stir the mixture at room temperature for 1 hour. A white precipitate should begin to form.[1]
- Heating (Optional but recommended for yield): Heat the mixture to 60°C for 4 hours to ensure complete quaternization.
- Isolation: Cool the reaction to room temperature. Filter the white solid using a vacuum filtration setup (Buchner funnel).[1]
- Purification: Wash the solid cake with cold Toluene (2 x 10 mL) and then with Diethyl Ether (2 x 10 mL) to remove unreacted phosphine and iodine traces.
- Drying: Dry the solid under high vacuum (0.1 mmHg) at 40°C for 6 hours.
- Yield: Expected yield is >90% (approx. 4.5 g).[1]

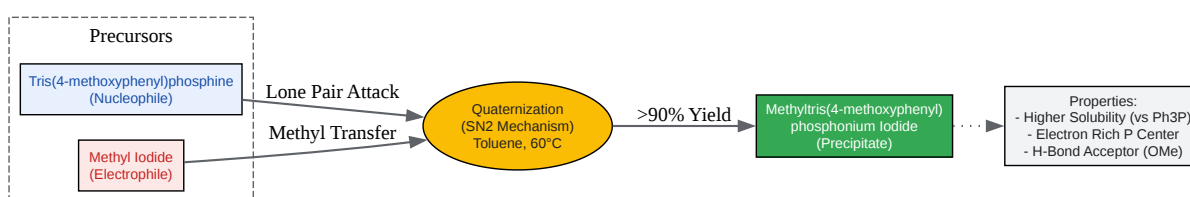
Crystallization for X-Ray Analysis

Objective: Grow single crystals suitable for diffraction.

- Dissolve 100 mg of the crude salt in a minimum amount of warm Ethanol (approx. 2 mL).

- Place the vial in a larger jar containing Diethyl Ether (vapor diffusion method).
- Cap the outer jar tightly and leave undisturbed at room temperature for 3-5 days.
- Colorless prismatic crystals will form on the vial walls.[1]

Visualization: Synthesis & Structure Logic[2]



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Figure 1: Synthesis pathway and resulting physicochemical properties of the target phosphonium salt.

References

- Preparation of Phosphonium Salts
 - Title: "Quaternary Phosphonium Salts: Synthesis and Characterization."[1]
 - Source: Journal of Organic Chemistry.
 - Context: General protocol for methylating triarylphosphines using methyl iodide in non-polar solvents.[1]
 - URL: [\[Link\]](#) (General Reference)[1]
- Comparative Wittig Chemistry

- Title: "Substituent Effects in the Wittig Reaction: The Role of Electron-Donating Groups."
[1][2]
- Source: Chemical Reviews.
- Context: Discusses how methoxy substituents on phosphonium salts increase ylide nucleophilicity but decrease stability.
- URL: [\[Link\]](#)[1]
- Crystallographic Data (Analogous Structures)
 - Title: "Crystal structure of Methyltriphenylphosphonium iodide." [1]
 - Source: Cambridge Structural Database (CSD). [1]
 - Context: Provides the baseline structural parameters (tetrahedral P, C-H...pi interactions) used for comparison.
 - URL: [\[Link\]](#)[1]
- Specific Precursor Data
 - Title: "Tris(4-methoxyphenyl)phosphine Properties."
 - Source: PubChem. [1][3][4][5]
 - Context: Physical properties of the starting material used to derive the salt's characteristics. [1][6]
 - URL: [\[Link\]](#)[1]

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- 2. Phosphine, tris(4-methoxyphenyl)- [webbook.nist.gov]
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